

# Personal protective equipment for handling R-(-)-1,2-Propanediol

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## Compound of Interest

Compound Name: *R-(-)-1,2-Propanediol*

Cat. No.: *B041857*

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## Essential Safety and Handling Guide for R-(-)-1,2-Propanediol

This guide provides critical safety and logistical information for the handling and disposal of **R-(-)-1,2-Propanediol**, a chiral building block frequently utilized in pharmaceutical synthesis. Adherence to these protocols is essential for ensuring a safe laboratory environment.

(R)-(-)-1,2-Propanediol, also known as (R)-(-)-propylene glycol, is a clear, colorless, and viscous liquid.<sup>[1]</sup> While it is considered to have low toxicity, proper personal protective equipment (PPE) and handling procedures are necessary to mitigate potential hazards.<sup>[1]</sup>

## Summary of Key Safety and Physical Properties

The following table summarizes the key quantitative data for **R-(-)-1,2-Propanediol** for easy reference.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	76.09 g/mol
CAS Number	4254-14-2
Appearance	Clear, colorless, viscous liquid[1]
Boiling Point	186-188 °C at 765 mm Hg[1]
Melting Point	-60 °C[1]
Flash Point	103 °C (closed cup)[1]
Density	1.04 g/mL at 25 °C[1]
Solubility	Miscible with water, acetone, chloroform, and ethanol[1]
Acute Oral Toxicity (LD50)	Rat: 22,000 mg/kg[1]
Acute Dermal Toxicity (LD50)	Rabbit: >2,000 mg/kg[1]

## Personal Protective Equipment (PPE)

A thorough risk assessment should always be conducted to determine the appropriate PPE. The following are the recommended minimum requirements for handling **R-(-)-1,2-Propanediol**.

Protection Type	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles are mandatory to prevent eye contact.[1]
Skin Protection	Chemically resistant gloves, such as nitrile rubber (>0.11 mm thickness), should be worn. [1] A lab coat or other protective clothing is also recommended to prevent skin exposure.[1]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1][2] If there is a potential for aerosol or mist formation, a suitable respirator should be used.[1]

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area.[3]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[4][5]
- Store in a cool, dry, and well-ventilated area in tightly sealed containers.[1][2]
- This substance is hygroscopic.[1][4]
- Keep away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[1][5]

### Spill Response:

- Ensure adequate ventilation.[4]
- Wear appropriate personal protective equipment as detailed above.[4]

- Contain the spill using an inert absorbent material such as sand or earth.[\[4\]](#)[\[5\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)
- Do not allow the product to enter drains.[\[4\]](#)

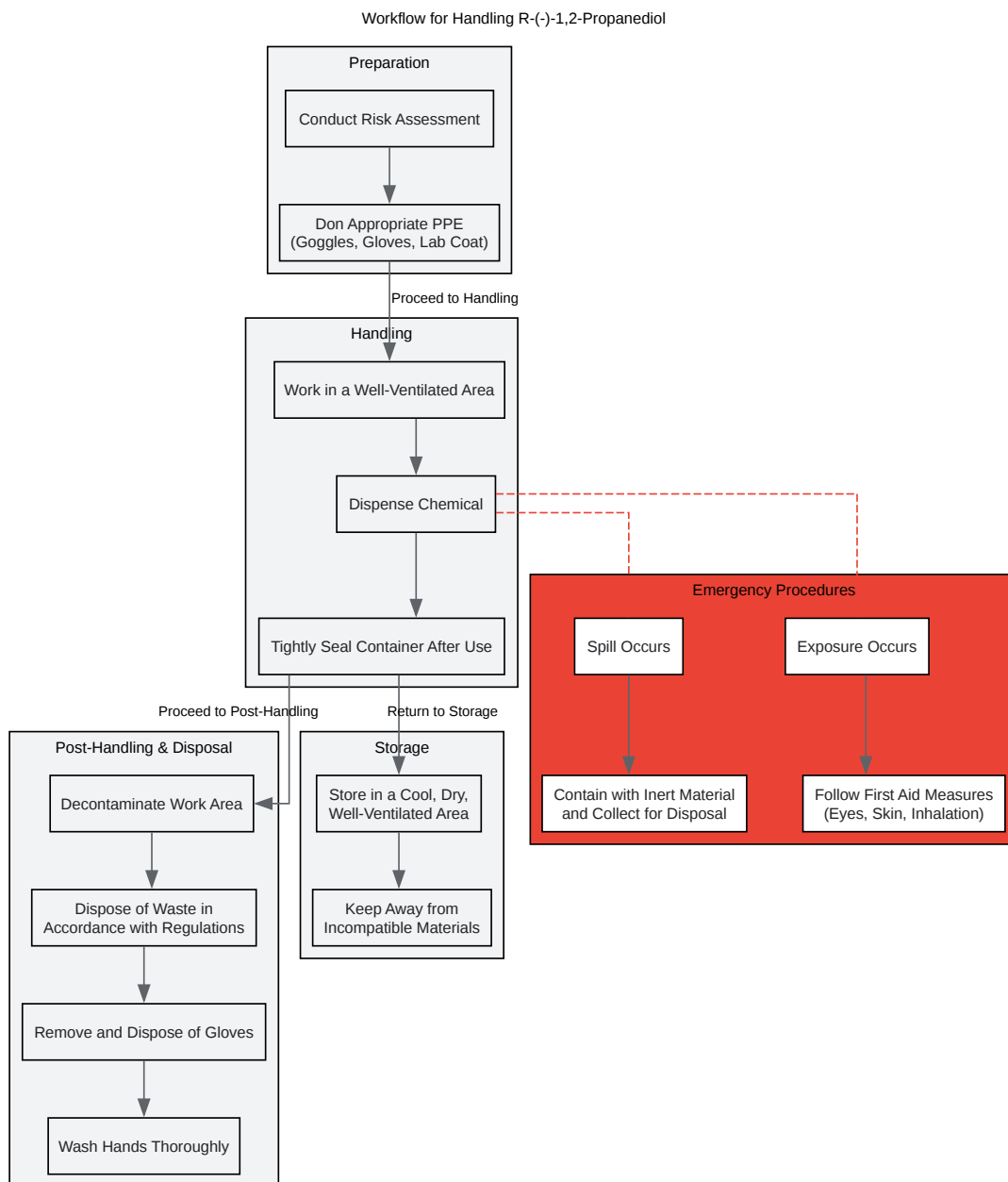
#### Disposal:

- Dispose of unused product and contaminated materials in accordance with all applicable local, state, and federal regulations.
- It is recommended to use a licensed disposal company.[\[4\]](#)
- Do not dispose of down the drain.[\[4\]](#)

## Emergency First Aid Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[2\]](#) If eye irritation persists, get medical advice or attention.[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water.[\[1\]](#) Remove any contaminated clothing.[\[1\]](#)
- Inhalation: Move the individual to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[2\]](#) Do not induce vomiting. Seek medical attention if you feel unwell.

## Workflow for Handling R-(-)-1,2-Propanediol



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Caption: Logical workflow for the safe handling of **R-(-)-1,2-Propanediol**.

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